

Physicochemical Properties of 3-Phenyl-2-Undecanone: A Technical Guide

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Compound of Interest

Compound Name: 2-Undecanone, 3-phenyl-

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Phenyl-2-undecanone is a ketone with a chemical structure characterized by a phenyl group attached to the third position of an undecan-2-one backbone. While specific experimental data for this compound is limited in publicly available literature, this guide provides a comprehensive overview of its predicted physicochemical properties, alongside experimental data for structurally similar compounds. This information is crucial for researchers and professionals involved in drug development and chemical synthesis, as these properties govern a compound's behavior in biological and chemical systems.

Physicochemical Data Summary

The following table summarizes key physicochemical properties. Due to the limited availability of experimental data for 3-phenyl-2-undecanone, values for the closely related compounds 3-phenyl-2-butanone, 2-undecanone, and 3-undecanone are provided for comparison. These analogs offer valuable insights into the expected properties of the target compound.

Property	3-Phenyl-2-butanone	2-Undecanone	3-Undecanone
Molecular Formula	C ₁₀ H ₁₂ O[1][2]	C ₁₁ H ₂₂ O[3][4]	C ₁₁ H ₂₂ O[5][6]
Molecular Weight	148.20 g/mol [1][2][7]	170.29 g/mol [4][8]	170.30 g/mol [6]
Boiling Point	207.3 °C at 760 mmHg[2]	231-232 °C[4][9]	227-228 °C[10][11]
Melting Point	-4.5 °C[12]	11-15 °C[3][4][8][9]	9-13 °C[5][11]
Density	0.967 g/cm ³ [2]	0.825 g/mL at 25 °C[4]	0.832 g/mL[6][10]
Solubility	Soluble in ethanol, acetone, and ether. [12]	Insoluble in water; Soluble in organic solvents.[3][4][9]	Slightly soluble in water; Soluble in organic solvents.[10]

Experimental Protocols

Detailed experimental procedures are essential for the accurate determination of physicochemical properties. The following are generalized protocols for key properties of ketones.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[13]

Apparatus:

- Thiele tube or similar heating apparatus[14]
- Thermometer
- Capillary tube (sealed at one end)[14]
- Small test tube
- Heating source (e.g., Bunsen burner or heating mantle)[13]

- Liquid paraffin or silicone oil[15]

Procedure:

- A small amount of the liquid sample is placed in the test tube.[14]
- The capillary tube is inverted and placed inside the test tube with the open end submerged in the liquid.[15]
- The test tube is attached to the thermometer and immersed in the Thiele tube containing the heating oil.[14]
- The apparatus is heated gently.[14]
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.[16]
- The heat is removed, and the temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[16]

Determination of Melting Point

For solid compounds, the melting point is a critical indicator of purity.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp)[17]
- Capillary tubes[17]
- Solid sample

Procedure:

- A small amount of the finely powdered solid is packed into a capillary tube to a height of 2-3 mm.[17]
- The capillary tube is placed in the heating block of the melting point apparatus.[17]

- The sample is heated slowly, at a rate of 1-2 °C per minute, near the expected melting point. [17]
- The temperature range from the first appearance of liquid to the complete liquefaction of the solid is recorded as the melting range.[17]

Determination of Density

Density is the mass per unit volume of a substance.[18]

Apparatus:

- Pycnometer or a graduated cylinder and an analytical balance[19][20]
- Liquid sample
- Water bath for temperature control

Procedure (using a graduated cylinder):

- The mass of a clean, dry graduated cylinder is measured.[21]
- A known volume of the liquid is added to the graduated cylinder, and the volume is recorded precisely.[21]
- The mass of the graduated cylinder containing the liquid is measured.[21]
- The mass of the liquid is determined by subtraction.
- The density is calculated by dividing the mass of the liquid by its volume.[18]

Determination of Solubility

Solubility tests provide information about the polarity and functional groups present in a compound.[22]

Apparatus:

- Test tubes

- Vortex mixer or stirring rods
- Sample compound
- Various solvents (e.g., water, ethanol, diethyl ether, 5% HCl, 5% NaOH)[23][24]

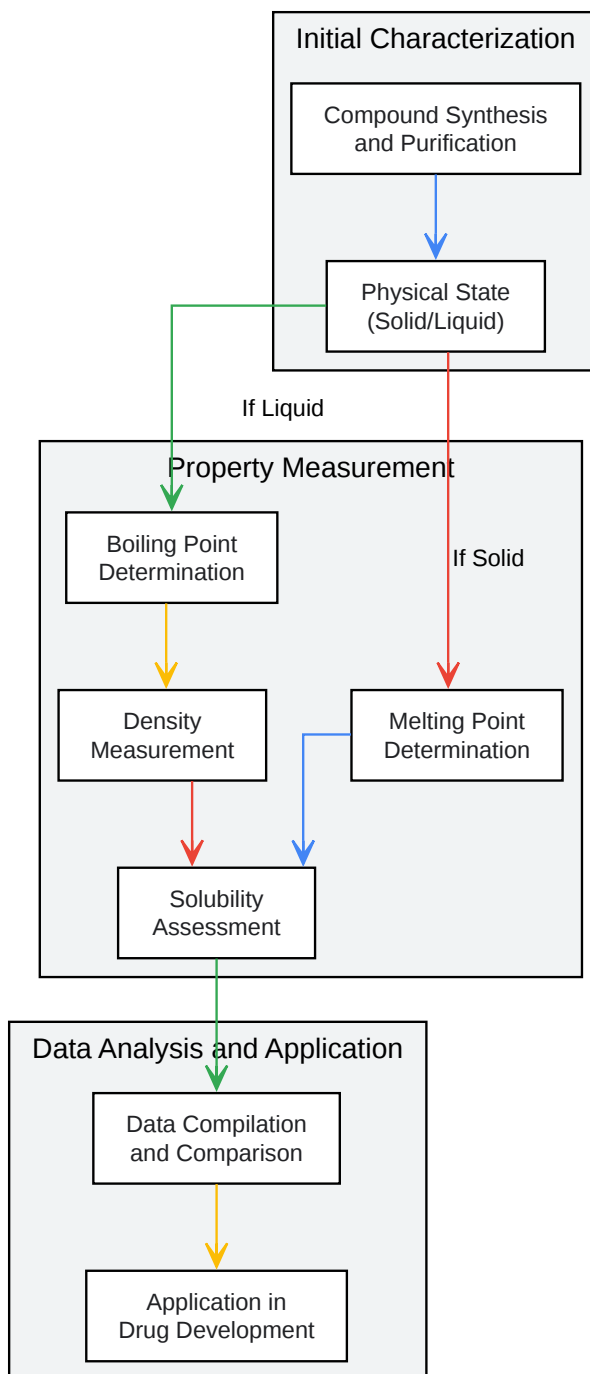
Procedure:

- A small, measured amount of the compound (e.g., 10-20 mg) is placed in a test tube.[23]
- A small volume of the solvent (e.g., 1 mL) is added.[24]
- The mixture is agitated vigorously.[23]
- The solubility is observed and recorded. The compound is classified as soluble if it dissolves completely.[23]
- This process is repeated with a range of solvents of varying polarities and pH.[24]

Workflow and Logical Relationships

The determination of the physicochemical properties of a compound follows a logical workflow. The following diagram illustrates a typical sequence of analysis.

Workflow for Physicochemical Property Determination



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Caption: Workflow for Physicochemical Property Determination.

Conclusion

The physicochemical properties of 3-phenyl-2-undecanone are critical for its potential applications in research and development. While direct experimental data is scarce, the information from structurally related ketones provides a solid foundation for predicting its behavior. The experimental protocols outlined in this guide offer a standardized approach to determining these essential parameters, ensuring data accuracy and reproducibility. Further experimental investigation is warranted to fully characterize this compound and unlock its potential.

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